

# Nemadipine-A: A Technical Guide to its Chemical Structure, Properties, and Pharmacological Actions

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## Compound of Interest

Compound Name: *Nemadipine-A*

Cat. No.: *B163161*

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## Abstract

**Nemadipine-A** is a dihydropyridine derivative recognized for its potent activity as an L-type calcium channel blocker. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and key pharmacological actions. Notably, this document details its mechanism of action in sensitizing cancer cells to TRAIL-induced apoptosis through the downregulation of survivin. Detailed experimental protocols for relevant assays are provided, and key pathways and workflows are visualized to support further research and development efforts.

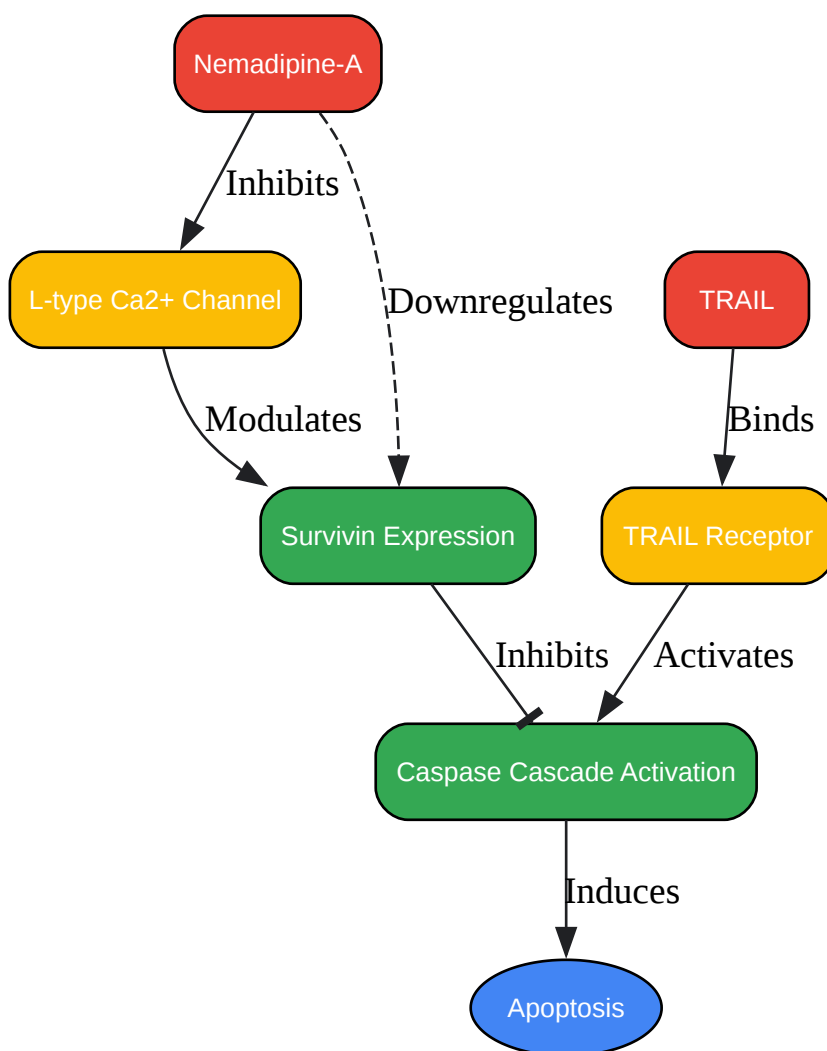
## Chemical Identity and Structure

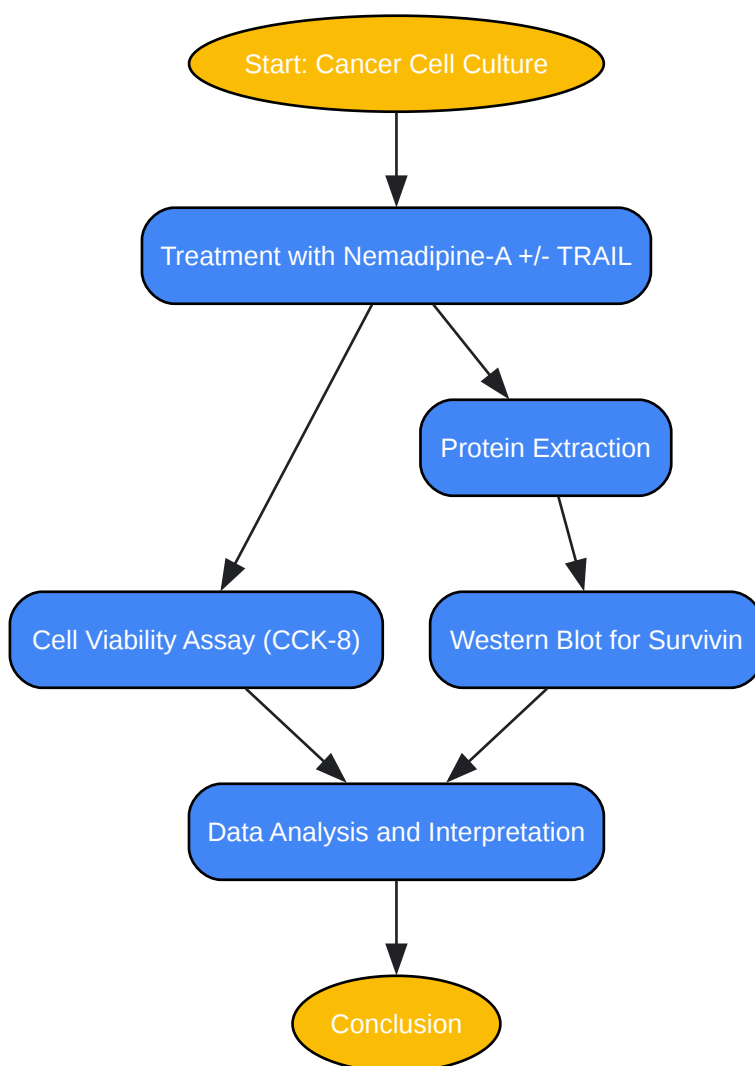
**Nemadipine-A** is a synthetic organic compound belonging to the dihydropyridine class of molecules. Its core structure is a 1,4-dihydropyridine ring, which is essential for its calcium channel blocking activity.

IUPAC Name: diethyl 2,6-dimethyl-4-(2,3,4,5,6-pentafluorophenyl)-1,4-dihydropyridine-3,5-dicarboxylate[1]

Chemical Formula:  $C_{19}H_{18}F_5NO_4$ [1]

Molecular Structure:





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## References

- 1. Nemadipine-A | C<sub>19</sub>H<sub>18</sub>F<sub>5</sub>NO<sub>4</sub> | CID 2856102 - PubChem [pubchem.ncbi.nlm.nih.gov]
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